

UV-Vis Spectroscopic Data and Solvent Effects

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Compound Focus: Pomiferin

CAS No.: 572-03-2

Cat. No.: S540003

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The electronic absorption behavior of **pomiferin** is strongly influenced by solvent polarity, a property known as solvatochromism.

Table 1: UV-Vis Absorption Peaks of Pomiferin in Various Solvents The following table summarizes the key absorption peaks of **pomiferin** across different solvents, highlighting the transitions affected by solvent interactions [1].

Solvent	Approx. Peak Wavelength (nm)	Electronic Transition	Solvent Polarity & Key Influences
Carbon Tetrachloride (CCl ₄)	~320, ~360	($\pi \rightarrow \pi^*$), ($n \rightarrow \pi^*$)	Apolar; absorption shift strongly correlated with refractive index (dispersive forces).
Chloroform	~320, ~360	($\pi \rightarrow \pi^*$), ($n \rightarrow \pi^*$)	-
Toluene	~320, ~360	($\pi \rightarrow \pi^*$), ($n \rightarrow \pi^*$)	-

Solvent	Approx. Peak Wavelength (nm)	Electronic Transition	Solvent Polarity & Key Influences
Tetrahydrofuran (THF)	~320, ~360	($\pi \rightarrow \pi^*$), ($n \rightarrow \pi^*$)	-
Ethyl Acetate	~320, ~360	($\pi \rightarrow \pi^*$), ($n \rightarrow \pi^*$)	-
Polar Solvents Group	~320, ~360	($\pi \rightarrow \pi^*$), ($n \rightarrow \pi^*$)	Polar; absorption shift strongly correlated with dielectric constant (orientation-induction interactions). Hydrogen-bond acceptor basicity is a key driver of bathochromic (red) shifts.

Experimental Protocol for UV-Vis Analysis [1]:

- **Sample Preparation:** **Pomiferin** was dissolved in thirteen different organic solvents (e.g., DMSO, methanol, chloroform, cyclohexane) to a concentration of 2×10^{-5} M.
- **Instrumentation:** Absorption spectra were recorded at room temperature using a **Shimadzu UV-2550 spectrophotometer** and **1 cm quartz cells**.
- **Data Analysis:** The complex absorption spectra were decomposed into individual sub-peaks (typically 3-4) using **multi-Gaussian peak analysis**. The solvent-dependent wavenumber at maximum absorption (ν_{max}) was then correlated with solvent parameters (refractive index, dielectric constant, Kamlet-Taft α and β) via **multiple linear regression analysis (MLRA)**.

NMR Spectroscopic Data

- **Experimental Conditions:** A predicted ^1H NMR spectrum for **pomiferin** was obtained under the following conditions [2]:
 - **Nucleus:** ^1H (Proton)
 - **Frequency:** 600 MHz
 - **Solvent:** D_2O (Deuterated water)

- **Data Availability:** The spectral data, including peak lists and assignments, are available for download from the NP-MRD database under ID **NP0073684** [2].

Key Biological Activities and Mechanisms

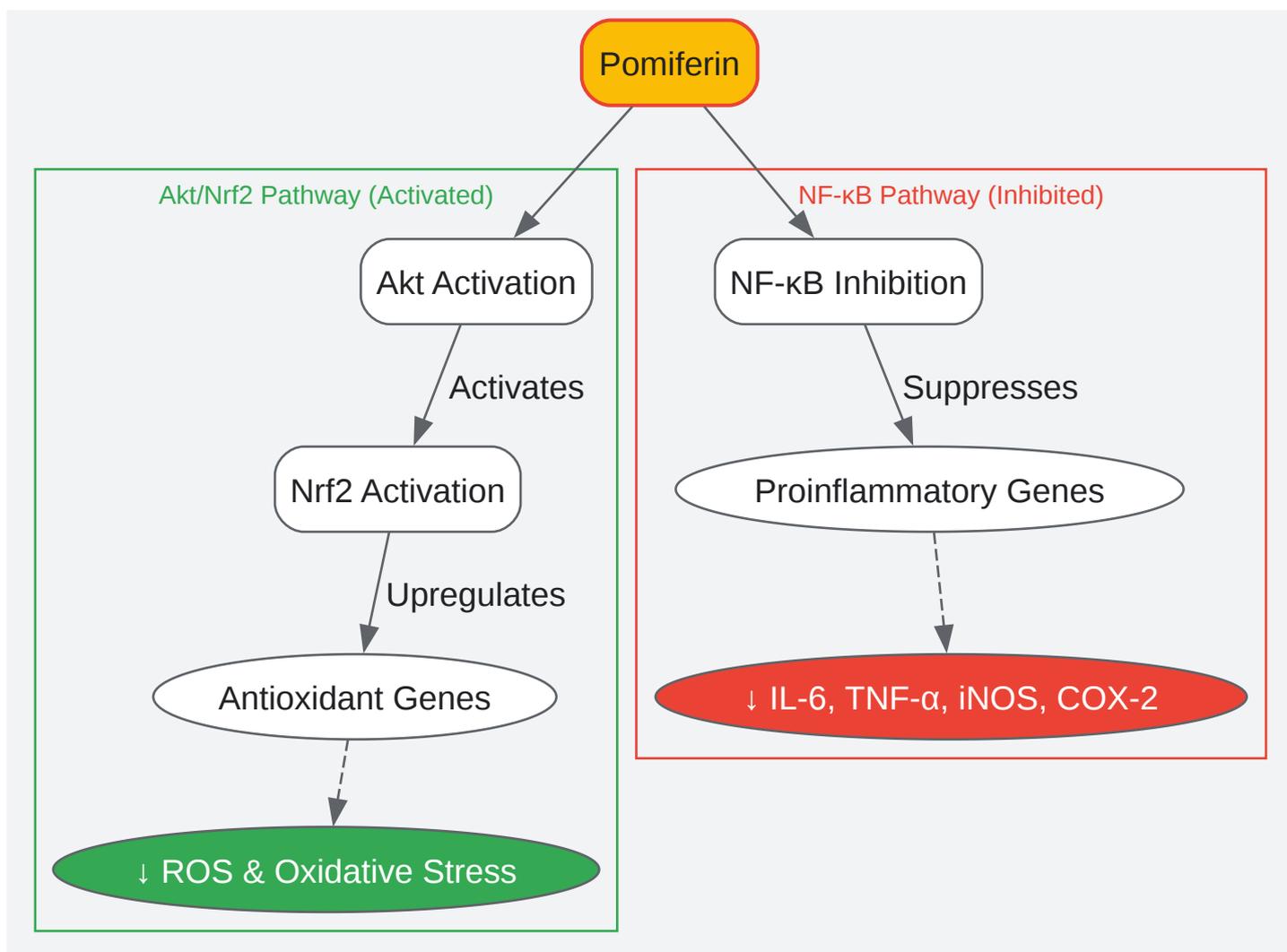
Pomiferin exhibits a range of potent biological activities, with recent research focusing on its anticancer potential through the modulation of multiple cell death pathways.

Table 2: Documented Biological Activities of Pomiferin This table outlines the key research findings on **pomiferin's** biological effects and their potential therapeutic applications.

Activity	Observed Effect / Mechanism	Research Model	Potential Therapeutic Application
Anticancer (Neuroblastoma)	Induces apoptosis; triggers ferroptosis (GPX4 inhibition, lipid peroxidation); impairs autophagy; induces pyroptosis in some cell lines [3].	High-risk neuroblastoma cell lines (CHLA-15, LAN5) [3].	Overcoming drug resistance in high-risk cancers.
Anticancer (Broad)	Histone deacetylase (HDAC) inhibition; induces autophagic cell death in apoptosis-resistant cells; targets SERCA and mTOR; reverses multidrug resistance (P-gp inhibition) [4] [5].	Various human tumor cell lines (e.g., HCT-15 colon) [4] [5].	Development of multi-targeted anticancer therapies.
Anti-neuroinflammatory	Inhibits ROS, NO, IL-6, TNF- α ; activates Akt/Nrf2 pathway; suppresses NF- κ B pathway [6].	BV2 microglial cells [6].	Alleviating neuroinflammation in Alzheimer's & Parkinson's disease.
Antioxidant	Strong free radical scavenging; inhibits lipid peroxidation [7].	<i>In vitro</i> assays [7].	Cardioprotection (reduced ischemia-reperfusion injury in rats).

Activity	Observed Effect / Mechanism	Research Model	Potential Therapeutic Application
Antidiabetic	Shows hypoglycemic activity; reduces serum glucose & triglycerides; increases insulin [7].	Streptozotocin-induced diabetic rats [7].	Management of diabetes.

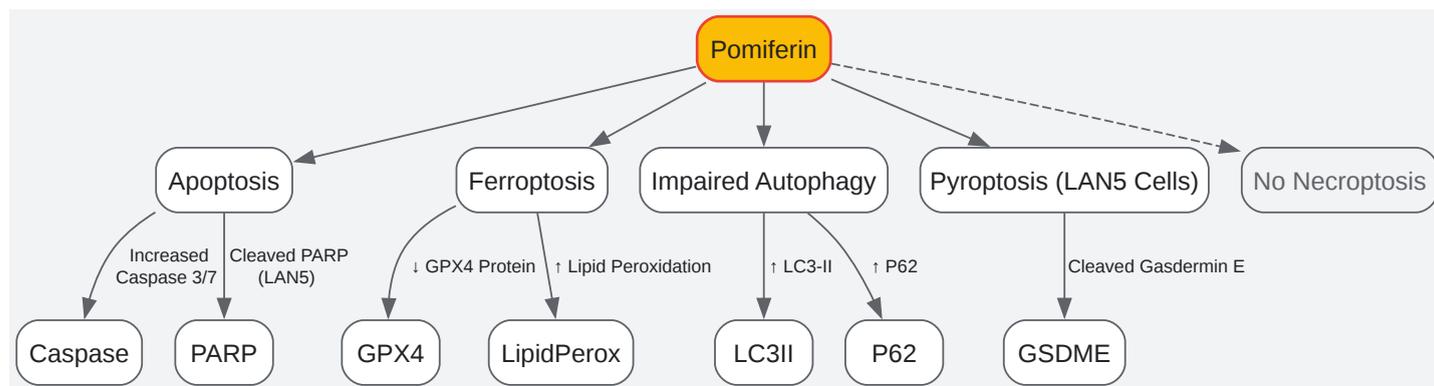
The diagram below illustrates the signaling pathways modulated by **pomiferin** in the context of neuroinflammation, as identified in microglial cells [6].



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Pomiferin modulates neuroinflammation via the Akt/Nrf2 and NF-κB pathways [6].

The following diagram summarizes the multiple cell death pathways induced by **pomiferin** in high-risk neuroblastoma cells, as revealed by recent studies [3].



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***Pomiferin** induces multiple cell death pathways in neuroblastoma cells [3].*

Research Applications and Synergistic Potential

A particularly promising finding is **pomiferin's** ability to act as a **P-glycoprotein (P-gp) inhibitor**, which can reverse the multidrug resistance (MDR) phenotype in cisplatin-resistant tumors *in vivo* [5]. Furthermore, **pomiferin** has been shown to **synergize with conventional chemotherapy drugs** (e.g., cisplatin, doxorubicin, etoposide) in killing high-risk neuroblastoma cells [8]. This suggests its potential use in combination therapies to enhance efficacy and overcome drug resistance.

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References

1. Study in the Solvent Polarity Effects on Solvatochromic Behaviour of... [article.sapub.org]
2. ¹H NMR Spectrum (1D, 600 MHz, D₂O, predicted) (NP0073684) [np-mrd.org]
3. Pomiferin Induces Antiproliferative and Pro-Death Effects in ... [pubmed.ncbi.nlm.nih.gov]
4. Pomiferin, histone deacetylase inhibitor isolated from the ... [pubmed.ncbi.nlm.nih.gov]
5. Pomiferin targets SERCA, mTOR, and P-gp to induce ... [sciencedirect.com]
6. Pomiferin Exerts Antineuroinflammatory Effects through ... [pmc.ncbi.nlm.nih.gov]
7. Pomiferin [en.wikipedia.org]
8. Pomiferin Induces Antiproliferative and Pro-Death Effects in ... [mdpi.com]

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